

A Comprehensive Technical Guide to the Safe Handling of Squalane-d62

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Compound of Interest

Compound Name: Squalane-d62

Cat. No.: B12395799

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Squalane-d62**, a deuterated form of Squalane. **Squalane-d62** is utilized in various research applications, including as a tracer and an internal standard for quantitative analysis.^{[1][2]} While it is generally not classified as a hazardous substance, adherence to proper laboratory safety protocols is essential.^[3] This document outlines the known physical and chemical properties, potential hazards, handling procedures, and emergency responses associated with **Squalane-d62**.

Chemical and Physical Properties

The following tables summarize the available quantitative data for **Squalane-d62** and its non-deuterated analogue, Squalane. Due to the limited specific experimental data for the deuterated form, properties of Squalane are provided for reference, as they are expected to be very similar.

Table 1: Physical and Chemical Properties of **Squalane-d62**

Property	Value	Source
Chemical Formula	C ₃₀ D ₆₂	[3]
Molecular Weight	485.20 g/mol	[3]
Appearance	Liquid	
Odor	No data available	

Table 2: Physical and Chemical Properties of Squalane

Property	Value	Source
Melting Point	-38°C	
Boiling Point	210 - 215 °C @ 1 mmHg	
Flash Point	217 °C / 422 °F	
Density	0.81 g/mL at 25 °C	
Solubility	Insoluble in water; Soluble in alcohols	
Refractive Index	1.452 at 20 °C	
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	

Hazard Identification and Toxicology

Squalane-d62 is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS). However, the toxicological properties have not been completely investigated. For the non-deuterated Squalane, some sources indicate a potential for mild skin and eye irritation.

Table 3: Toxicological Data Summary for Squalane

Endpoint	Result	Source
Acute Toxicity	No acute toxicity information available.	
Skin Corrosion/Irritation	Can cause irritation characterized by itching, scaling, or reddening.	
Serious Eye Damage/Irritation	Can cause eye irritation characterized by redness, watering, and itching.	
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, or NTP.	

Experimental Protocols: Safe Handling and Storage

The following protocols are recommended for handling **Squalane-d62** in a laboratory setting.

Personal Protective Equipment (PPE)

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Wear impervious clothing and a lab coat.
- Respiratory Protection: A respirator may be required if working in an area with inadequate ventilation where aerosols or mists are generated.

Handling Procedures

- Ensure adequate ventilation in the work area.
- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of any vapors or mists.
- Keep containers tightly sealed when not in use.

- Wash hands thoroughly after handling.

Storage

- Store in a cool, well-ventilated area.
- Keep away from direct sunlight and sources of ignition.
- Incompatible materials to avoid include strong acids/alkalis and strong oxidizing/reducing agents.
- Recommended storage temperature for the pure form is -20°C for long-term stability (up to 3 years).

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.
- Specific Hazards: Under fire conditions, may decompose and emit toxic fumes.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing.

Accidental Release Measures

- Ensure adequate ventilation and evacuate personnel to a safe area.
- Wear appropriate personal protective equipment.

- Prevent further leakage or spillage if it is safe to do so.
- Contain the spill using an inert absorbent material (e.g., diatomite, universal binders).
- Collect the absorbed material and place it in a suitable container for disposal.
- Clean the affected area, and decontaminate surfaces and equipment.
- Dispose of contaminated material in accordance with local, state, and federal regulations.

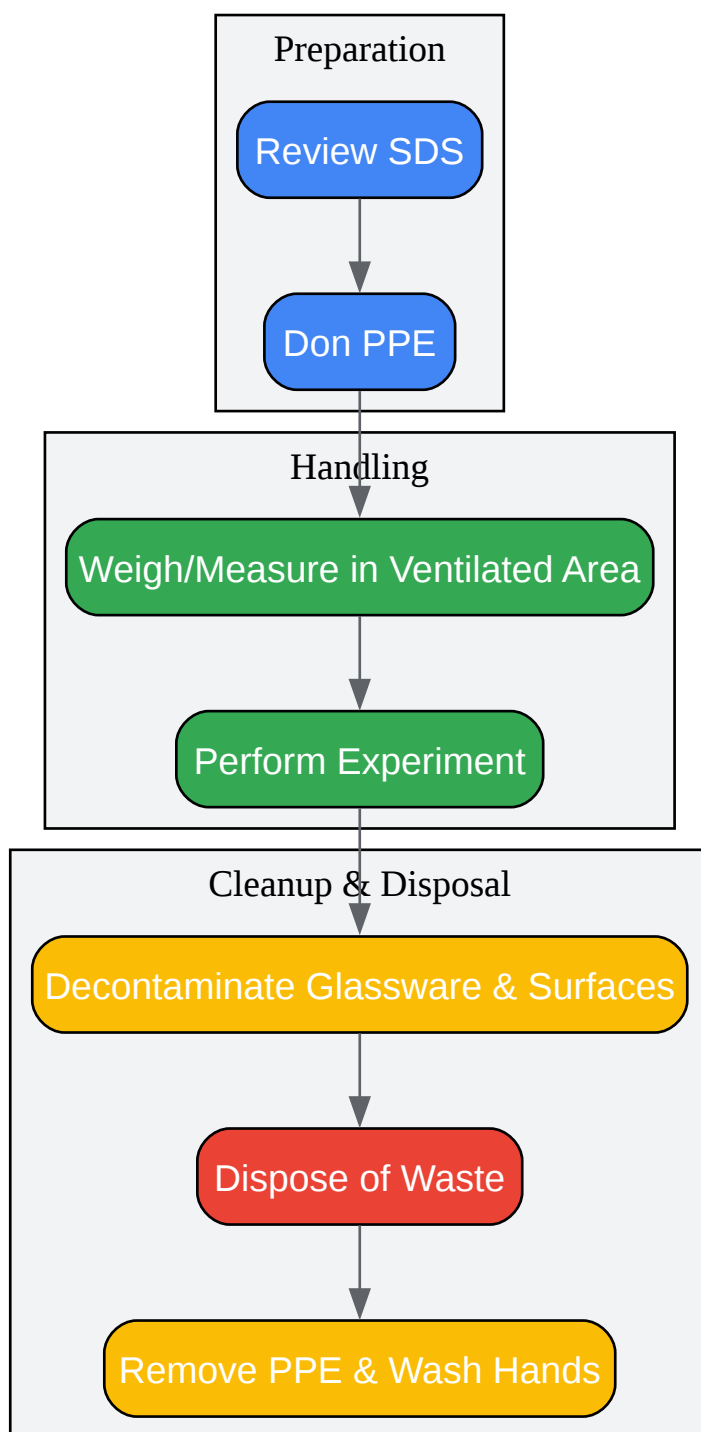
Visualized Workflows and Logical Relationships

The following diagrams illustrate key workflows and relationships relevant to the safe handling of **Squalane-d62**.

Safety Data Sheet (SDS)	1. Identification	2. Hazard(s) Identification	3. Composition/Information on Ingredients	4. First Aid Measures	5. Fire Fighting Measures	6. Accidental Release Measures	7. Handling and Storage	8. Exposure Controls/Personal Protection	9. Physical and Chemical Properties	10. Stability and Reactivity	11. Toxicological Information	12. Ecological Information	13. Disposal Considerations	14. Transport Information	15. Regulatory Information	16. Other Information
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Caption: Logical structure of a Safety Data Sheet (SDS).



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Caption: General laboratory workflow for handling chemicals.

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